

# (4-Pyridyl)acetone IUPAC name and common synonyms

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## Compound of Interest

Compound Name: (4-Pyridyl)acetone

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An In-depth Technical Guide to 1-(Pyridin-4-yl)propan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-(pyridin-4-yl)propan-2-one, a versatile chemical intermediate. The document covers its nomenclature, physicochemical properties, synthesis protocols, and potential applications based on the biological activity of related compounds.

## Chemical Identity and Nomenclature

The compound with the common name **(4-Pyridyl)acetone** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 1-(Pyridin-4-yl)propan-2-one[1]

Common Synonyms and Identifiers:

- **(4-Pyridyl)acetone**[1][2][3]
- 1-(4-Pyridinyl)acetone[2]
- 1-(4-Pyridyl)-2-propanone[3]
- 4-Acetonypyridine[1][3]

- 4-Pyridinylacetone[3]
- Methyl 4-pyridylmethyl ketone[3]
- 1-(Pyridin-4-yl)acetone[1]
- CAS Number: 6304-16-1[2][3]

## Physicochemical Properties

A summary of the key quantitative data for 1-(pyridin-4-yl)propan-2-one is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO	[2][3]
Molecular Weight	135.17 g/mol	[2]
Appearance	Light orange to yellow to green clear liquid	[1]
Melting Point	13 °C	[2][4]
Boiling Point	232.5 °C at 760 mmHg; 143 °C at 20 mmHg	[2][4]
Density	1.046 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Refractive Index	1.5225	
Flash Point	143 °C at 20mm	[4]
Water Solubility	Slightly soluble	[4]
pKa	4.90 ± 0.10 (Predicted)	[4]

## Experimental Protocols: Synthesis

A common method for the preparation of 1-(**4-pyridyl**)acetone involves a condensation reaction followed by hydrolysis and decarboxylation. The following protocol is based on a patented synthesis method.

Objective: To synthesize 1-(4-pyridyl)acetone.

Materials:

- 4-chloropyridine
- Sodium alkoxide (e.g., sodium methoxide or sodium ethoxide)
- Anhydrous alcohol (corresponding to the alkoxide used)
- Ethyl acetoacetate
- Water
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Anhydrous sodium sulfate

Procedure:

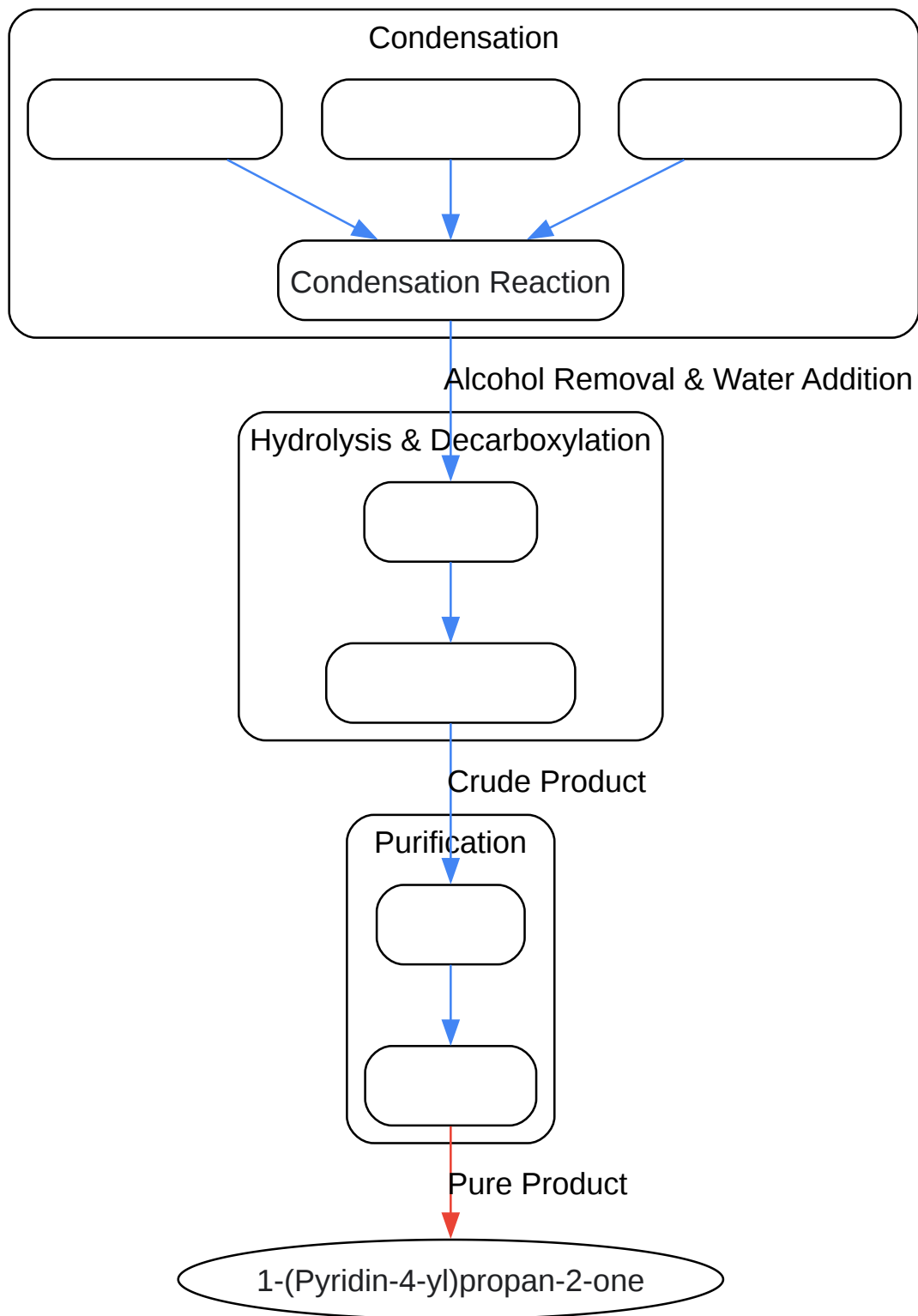
- Condensation Reaction:
  - Add an alcohol solution of 4-chloropyridine and sodium alkoxide to a reaction flask.
  - Under stirring, add ethyl acetoacetate dropwise to the flask.
  - Control the reaction temperature between 10-80°C.
  - Allow the reaction to proceed for 30 minutes to 5 hours.
- Hydrolysis and Decarboxylation:
  - After the condensation is complete, distill off the alcohol from the reaction mixture.
  - Add water to the residue and heat the mixture to 60-100°C to induce hydrolysis and decarboxylation.
  - Maintain this temperature for 1 to 5 hours.

- Work-up and Purification:
  - Cool the reaction solution to room temperature.
  - Separate the oily layer.
  - Extract the aqueous layer with an organic solvent.
  - Combine all organic layers and wash with water until neutral.
  - Dry the combined organic layer over anhydrous sodium sulfate.
  - Recover the organic solvent by distillation.
  - The residue is then distilled under reduced pressure to yield 1-(**4-pyridyl**)acetone as a yellow liquid.

## Synthesis Workflow Diagram

The following diagram illustrates the key stages in the synthesis of 1-(pyridin-4-yl)propan-2-one.

## Synthesis Workflow of 1-(Pyridin-4-yl)propan-2-one

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Caption: A flowchart illustrating the synthesis of 1-(Pyridin-4-yl)propan-2-one.

## Biological Activity and Potential Applications

While specific signaling pathways for 1-(pyridin-4-yl)propan-2-one are not extensively documented in publicly available literature, the broader class of pyridinone derivatives exhibits a wide range of biological activities. These compounds are recognized as important scaffolds in medicinal chemistry.

Pyridinone derivatives have been reported to possess:

- Anticancer Activity
- Antiviral Activity
- Antibacterial Activity
- Central Nervous System-Related Activity

These activities suggest that pyridinone-containing compounds, including derivatives of 1-(pyridin-4-yl)propan-2-one, could be valuable starting points for the development of novel therapeutics. For instance, certain pyridinone derivatives have been investigated as inhibitors of enzymes such as farnesyltransferase, which is a target in cancer therapy.

The versatile structure of 1-(pyridin-4-yl)propan-2-one makes it a key intermediate in the synthesis of more complex, biologically active molecules. It serves as a building block in the creation of compound libraries for drug discovery and is a known reactant in the synthesis of Milrinone, a selective phosphodiesterase inhibitor with vasodilating and positive inotropic activity.

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